

1-Phenylpyrrolidin-3-amine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Phenylpyrrolidin-3-amine

Cat. No.: B101601

[Get Quote](#)

In-Depth Technical Guide: 1-Phenylpyrrolidin-3-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Phenylpyrrolidin-3-amine**, a versatile building block in medicinal chemistry. The document details its chemical and physical properties, synthesis, and its role as a precursor in the development of novel therapeutics.

Core Molecular Information

1-Phenylpyrrolidin-3-amine is a substituted pyrrolidine derivative with a phenyl group attached to the nitrogen atom of the pyrrolidine ring and an amine group at the 3-position. Its chemical structure and properties are fundamental to its reactivity and applications in drug design.

Molecular Formula and Weight

The chemical formula and molecular weight of **1-Phenylpyrrolidin-3-amine** are summarized in the table below.

Property	Value	Citation
Molecular Formula	C ₁₀ H ₁₄ N ₂	[1]
Molecular Weight	162.23 g/mol	[1]
IUPAC Name	1-phenylpyrrolidin-3-amine	[1]
CAS Number	18471-41-5	[1]

Physicochemical Properties (Computed)

The following table outlines the computed physicochemical properties of **1-Phenylpyrrolidin-3-amine**, providing insights into its behavior in various chemical environments.

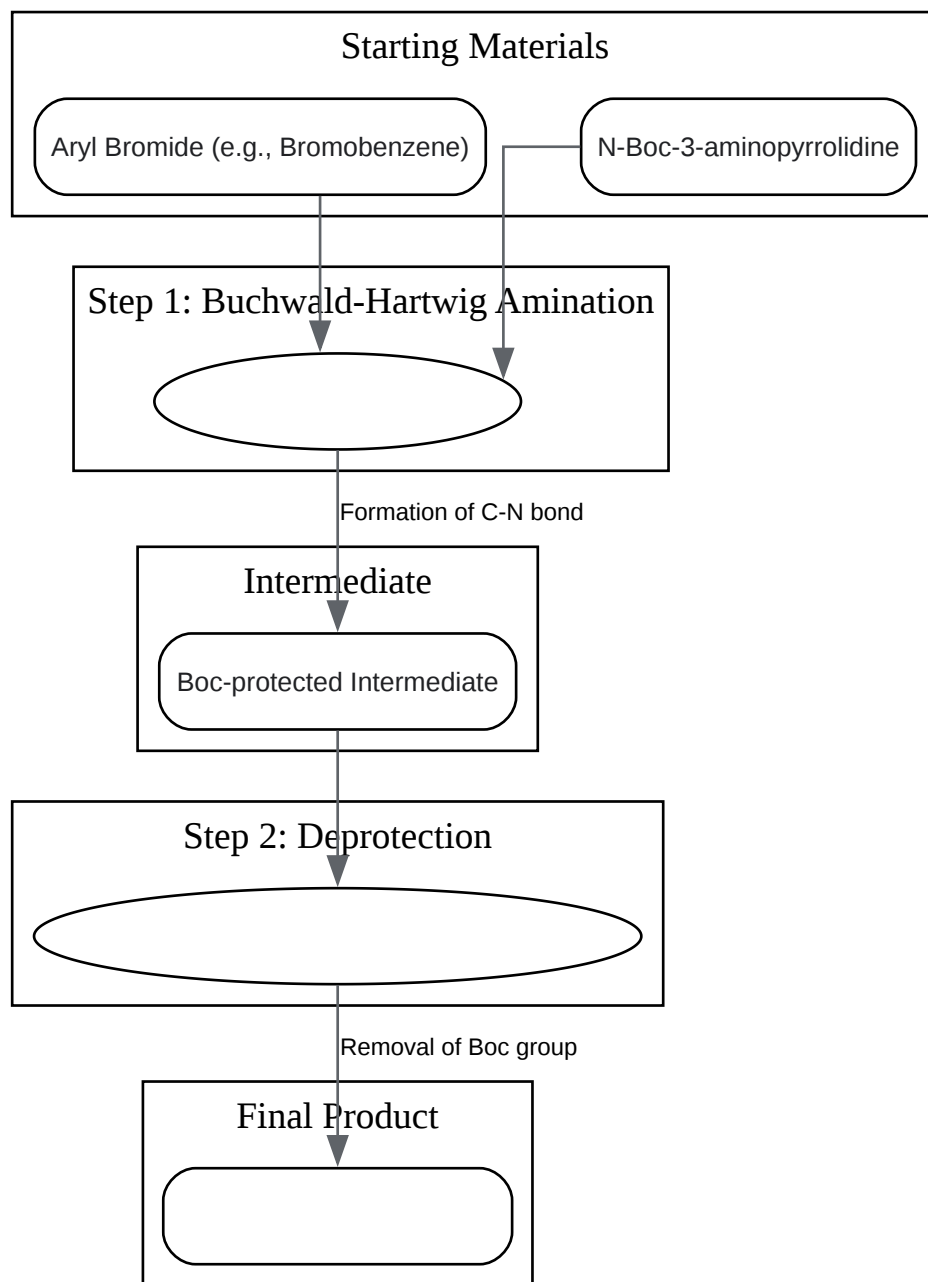
Property	Value	Citation
XLogP3	1.3	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	2	[1]
Exact Mass	162.115698455 Da	[1]
Topological Polar Surface Area	29.3 Å ²	[1]
Heavy Atom Count	12	[1]

Synthesis of 1-Phenylpyrrolidin-3-amine

The synthesis of **1-Phenylpyrrolidin-3-amine** is most commonly achieved through a two-step process involving a Buchwald-Hartwig amination followed by deprotection. This palladium-catalyzed cross-coupling reaction is a powerful method for forming carbon-nitrogen bonds.[2][3]

Synthetic Workflow

The general workflow for the synthesis of **1-Phenylpyrrolidin-3-amine** is depicted in the diagram below.



[Click to download full resolution via product page](#)

A high-level overview of the synthetic route to **1-Phenylpyrrolidin-3-amine**.

Experimental Protocol: Two-Step Synthesis

The following is a representative experimental protocol for the synthesis of **1-Phenylpyrrolidin-3-amine** derivatives, adapted from literature procedures.^[3]

Step 1: Synthesis of Boc-protected Intermediates via Buchwald-Hartwig Amination

- To a reaction vessel, add the appropriate aryl bromide, N-Boc-3-aminopyrrolidine, a palladium catalyst (e.g., Pd₂(dba)₃), and a suitable phosphine ligand (e.g., BINAP).
- The reaction is carried out in an inert atmosphere (e.g., nitrogen or argon).
- A suitable solvent, such as toluene, is added, followed by a base (e.g., sodium tert-butoxide).
- The reaction mixture is heated to the appropriate temperature and stirred until the reaction is complete, as monitored by techniques like TLC or LC-MS.
- Upon completion, the reaction mixture is cooled, and the crude product is worked up using standard extraction and purification techniques, such as column chromatography, to yield the Boc-protected intermediate.

Step 2: Deprotection to Yield **1-Phenylpyrrolidin-3-amine**

- The Boc-protected intermediate is dissolved in a suitable solvent, such as dichloromethane (DCM).
- An acid, typically trifluoroacetic acid (TFA), is added to the solution.
- The reaction mixture is stirred at room temperature until the deprotection is complete.
- The solvent and excess acid are removed under reduced pressure.
- The resulting residue is neutralized with a base, such as 25% ammonium hydroxide, to yield the final product, **1-phenylpyrrolidin-3-amine**.^[3] This product may be used in subsequent reactions without further purification.^[3]

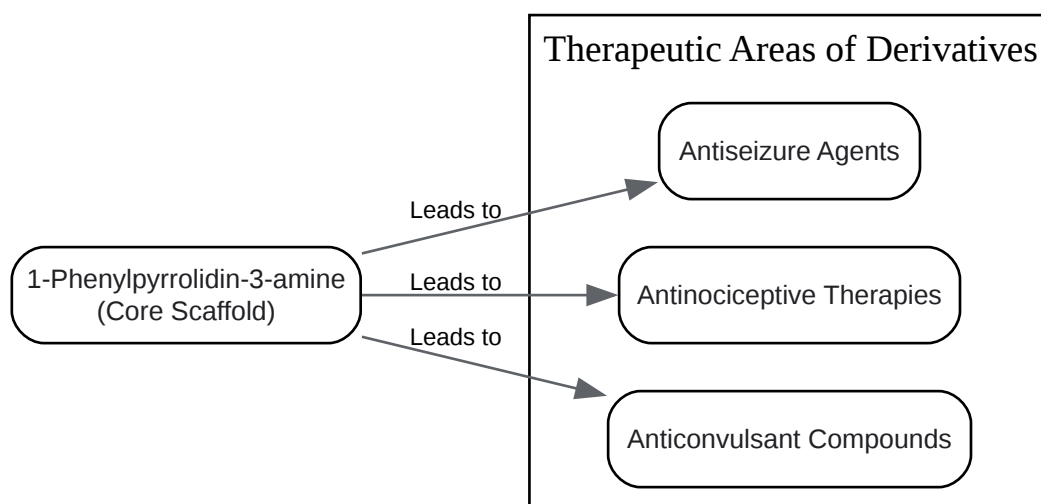
Applications in Drug Development

1-Phenylpyrrolidin-3-amine serves as a crucial scaffold for the synthesis of a variety of biologically active molecules. Its derivatives have shown promise in several therapeutic areas.

Role as a Precursor in Medicinal Chemistry

The pyrrolidine ring is a privileged structure in drug discovery, and **1-Phenylpyrrolidin-3-amine** provides a versatile platform for creating diverse chemical libraries. The primary and secondary amine functionalities allow for a wide range of chemical modifications.

The logical relationship for its use as a building block is illustrated below.



[Click to download full resolution via product page](#)

Application of **1-Phenylpyrrolidin-3-amine** as a core scaffold in drug discovery.

Biological Activities of Derivatives

Derivatives of **1-Phenylpyrrolidin-3-amine** have been synthesized and evaluated for a range of biological activities, including:

- **Antiseizure and Antinociceptive Properties:** Novel alaninamide derivatives synthesized from **1-phenylpyrrolidin-3-amine** have been investigated for their potential as antiseizure and antinociceptive therapies.[3]
- **Anticonvulsant Activity:** A series of N-aryl and N-aminoaryl 3-phenyl pyrrolidine-2,5-diones, which can be conceptually derived from the 1-phenylpyrrolidine scaffold, have been tested for anticonvulsant activity.

Safety and Handling

1-Phenylpyrrolidin-3-amine is associated with several hazard classifications. Proper safety precautions should be taken when handling this compound.

GHS Hazard Statements

The following GHS hazard statements have been reported for **1-Phenylpyrrolidin-3-amine**:^[1]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Standard personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when working with this chemical. All handling should be performed in a well-ventilated area or a fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Phenylpyrrolidin-3-amine | C₁₀H₁₄N₂ | CID 11400952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buchwald–Hartwig amination - Wikipedia [en.wikipedia.org]
- 3. Novel Alaninamide Derivatives with Drug-like Potential for Development as Antiseizure and Antinociceptive Therapies—In Vitro and In Vivo Characterization - PMC

[pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [1-Phenylpyrrolidin-3-amine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101601#1-phenylpyrrolidin-3-amine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com